

Unveiling the Lysosome: A Technical Guide to LysoTracker Yellow HCK-123 Fluorescence

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Compound of Interest		
Compound Name:	LysoTracker Yellow HCK 123	
Cat. No.:	B1262591	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of LysoTracker Yellow HCK-123, a fluorescent probe essential for the investigation of acidic organelles in live cells. This document details the probe's core mechanism, fluorescence characteristics, and provides structured protocols for its application in cellular analysis, empowering researchers in fundamental biology and drug development to effectively utilize this tool.

Core Principles of LysoTracker Yellow HCK-123

LysoTracker Yellow HCK-123 is a cell-permeable, yellow fluorescent dye designed to selectively stain acidic compartments within live cells, most notably lysosomes.[1][2] Its functionality is predicated on its chemical nature as a weak base linked to a hydrophobic fluorophore.[1][3] This structure allows it to freely diffuse across the plasma membrane in its neutral, unprotonated state.[1][3]

Upon encountering the low pH environment characteristic of lysosomes (typically pH 4.5-5.0), the weakly basic moiety of LysoTracker Yellow HCK-123 becomes protonated.[1] This protonation results in a net positive charge, which effectively traps the probe within the acidic organelle, leading to its accumulation and a subsequent bright yellow fluorescence upon excitation.[1] This mechanism of action provides a highly selective method for labeling and tracking lysosomes and other acidic vesicles in real-time.[1]



Quantitative Data Summary

For ease of comparison and experimental design, the key quantitative parameters of LysoTracker Yellow HCK-123 are summarized in the table below.

Parameter	Value	Source(s)
Excitation Maximum	~465 nm	[1][2][4][5][6][7][8][9]
466 nm	[10]	
488 nm (peak)	[11]	
Emission Maximum	~535 nm	[1][2][4][5][6][7][12]
536 nm	[10]	
565 nm (peak)	[11]	_
Recommended Working Concentration	50-75 nM	[4][13][14]
100 nM	[12]	
0.1-50 μΜ	[15]	_
Incubation Time	30 minutes to 2 hours	[12][13]
30 minutes	[15]	
Storage Conditions (Stock Solution)	≤–20°C, desiccated, protected from light	[15][16]
-80°C for 6 months	[15]	
-20°C for 1 month	[15]	

Visualizing the Mechanism and Workflow

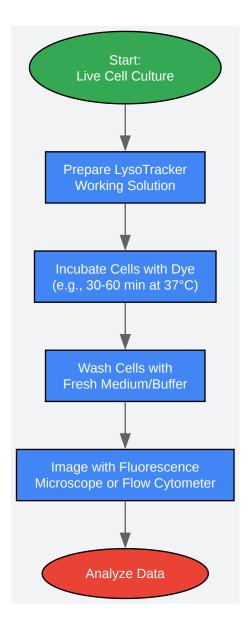
To further elucidate the principles of LysoTracker Yellow HCK-123, the following diagrams illustrate its mechanism of action and a typical experimental workflow.





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Caption: Mechanism of LysoTracker Yellow HCK-123 accumulation in lysosomes.



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Caption: General experimental workflow for staining live cells.

Detailed Experimental Protocols

The following protocols provide a detailed methodology for key experiments using LysoTracker Yellow HCK-123. These should be adapted based on the specific cell type and experimental requirements.

Preparation of Stock and Working Solutions

- Stock Solution Preparation: LysoTracker Yellow HCK-123 is typically supplied as a 1 mM solution in DMSO.[12] Before use, allow the vial to warm to room temperature and briefly centrifuge to collect the solution at the bottom.[13]
- Storage of Stock Solution: Store the stock solution at -20°C or -80°C, protected from light and moisture.[15][16] Avoid repeated freeze-thaw cycles.[16]
- Working Solution Preparation: On the day of the experiment, dilute the 1 mM stock solution to a final working concentration in the appropriate growth medium or buffer (e.g., PBS).[13] A recommended starting concentration range is 50-100 nM.[4][12] The optimal concentration may vary depending on the cell type and should be determined empirically.

Staining Protocol for Adherent Cells (Microscopy)

- Cell Culture: Grow adherent cells on a suitable imaging platform, such as glass-bottom dishes or coverslips, to the desired confluency.[15]
- Staining: Remove the culture medium and add the pre-warmed (37°C) LysoTracker Yellow HCK-123 working solution to the cells.
- Incubation: Incubate the cells for 30 minutes to 2 hours at 37°C and 5% CO2.[12][15] The
 optimal incubation time can vary between cell types.
- Washing: After incubation, remove the staining solution and wash the cells with fresh, prewarmed medium or buffer to remove excess probe.[12]
- Imaging: Image the cells immediately using a fluorescence microscope equipped with appropriate filters for yellow fluorescence (Excitation ~465 nm, Emission ~535 nm).[4][15]



Staining Protocol for Suspension Cells (Flow Cytometry)

- Cell Preparation: Harvest suspension cells by centrifugation to obtain a cell pellet.[13]
- Resuspension and Staining: Discard the supernatant and gently resuspend the cell pellet in pre-warmed (37°C) medium containing the LysoTracker Yellow HCK-123 working solution.
 [13]
- Incubation: Incubate the cells for 30 minutes to 2 hours under appropriate growth conditions. [13]
- Washing (Optional but Recommended): After incubation, cells can be centrifuged again, the staining solution removed, and the cells resuspended in fresh medium or buffer for analysis.
 This can help to reduce background fluorescence.
- Analysis: Analyze the stained cells using a flow cytometer with a suitable laser for excitation (e.g., a 488 nm laser) and an appropriate emission filter.[11][17]

Applications in Research and Drug Development

LysoTracker Yellow HCK-123 is a versatile tool with numerous applications, including:

- Live-Cell Imaging of Lysosomes: The primary application is the visualization of lysosomal morphology, distribution, and trafficking in living cells.[1]
- Studying Autophagy: This probe can be used to monitor changes in lysosomal content and activity during autophagy, a critical cellular degradation process.[1][17]
- Investigating Lysosomal Storage Diseases (LSDs): Researchers can use LysoTracker dyes
 to assess the accumulation of materials and the enlargement of lysosomes in cellular models
 of LSDs.[18]
- Drug Screening: The fluorescence intensity of LysoTracker can serve as a readout in highthroughput screening assays to identify compounds that modulate lysosomal function or exocytosis.[18]
- Flow Cytometry: Provides a quantitative method to assess lysosomal content and changes in response to various stimuli or treatments.[14][17]



Concluding Remarks

LysoTracker Yellow HCK-123 is a robust and highly specific fluorescent probe for the study of acidic organelles in live cells. Its straightforward staining protocol and bright fluorescence make it an invaluable tool for researchers investigating lysosomal biology, autophagy, and related disease states. By understanding the core principles and optimizing the experimental protocols outlined in this guide, scientists can effectively harness the power of LysoTracker Yellow HCK-123 to advance their research and development efforts.

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